

An In-depth Technical Guide to 3-Amino-3-(4-methoxyphenyl)propanoic Acid

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Compound of Interest

Compound Name: 3-Amino-3-(4-methoxyphenyl)propanoic acid

Cat. No.: B1269069

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Introduction

3-Amino-3-(4-methoxyphenyl)propanoic acid is a non-proteinogenic β -amino acid. Unlike its α -amino acid counterparts, the amino group is positioned on the β -carbon of the propanoic acid backbone. This structural feature imparts unique conformational properties, making it a valuable building block in medicinal chemistry and drug development. Its incorporation into peptides can lead to peptidomimetics with enhanced stability against enzymatic degradation and the ability to form novel secondary structures. This guide provides a comprehensive overview of its chemical identity, synthesis, physicochemical properties, and applications.

Chemical Identity

- IUPAC Name: **3-Amino-3-(4-methoxyphenyl)propanoic acid**
- CAS Number: 5678-45-5[1]

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and predicted spectroscopic data for **3-Amino-3-(4-methoxyphenyl)propanoic acid**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[2]
Molecular Weight	195.22 g/mol	
Appearance	White to Almost white powder/crystal	[1]
Melting Point	230°C (decomposition)	
Boiling Point	331.88°C (rough estimate)	
Density	1.1926 g/cm ³ (rough estimate)	
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	
Predicted XlogP	-1.4	[2]
Monoisotopic Mass	195.08954 Da	[2]

Spectroscopic Data Interpretation:

While specific spectra for the title compound are not readily available in public databases, characteristic spectral features can be predicted based on its structure:

- ¹H NMR:** Expected signals would include aromatic protons on the methoxyphenyl ring (typically in the δ 6.8-7.3 ppm range), a methoxy group singlet (around δ 3.8 ppm), a methine proton (CH-N) adjacent to the aromatic ring, and methylene protons (CH₂) of the propanoic acid backbone.
- ¹³C NMR:** Aromatic carbons, the methoxy carbon, the carbonyl carbon of the carboxylic acid, and the aliphatic carbons of the propanoic acid backbone would show characteristic shifts.
- IR Spectroscopy:** Key vibrational bands would be expected for the O-H stretch of the carboxylic acid (broad, ~2500-3300 cm⁻¹), the C=O stretch of the carbonyl group (~1700-1725 cm⁻¹), N-H stretching of the amino group (~3300-3500 cm⁻¹), and C-O stretching of the methoxy group.

- Mass Spectrometry: The molecular ion peak $[M]^+$ would be observed at m/z 195. Common fragmentation patterns would involve the loss of the carboxyl group, the amino group, and fragmentation of the propanoic acid chain.

Synthesis and Experimental Protocols

The synthesis of racemic **3-Amino-3-(4-methoxyphenyl)propanoic acid** can be achieved through a one-pot reaction involving the corresponding aldehyde, malonic acid, and a source of ammonia.

Experimental Protocol: Synthesis of Racemic 3-Amino-3-(4-methoxyphenyl)propanoic acid

This protocol is adapted from a general procedure for the synthesis of 3-amino-3-arylpropanoic acids.

Materials:

- p-Methoxybenzaldehyde (anisaldehyde)
- Malonic acid
- Ammonium acetate
- Ethanol

Procedure:

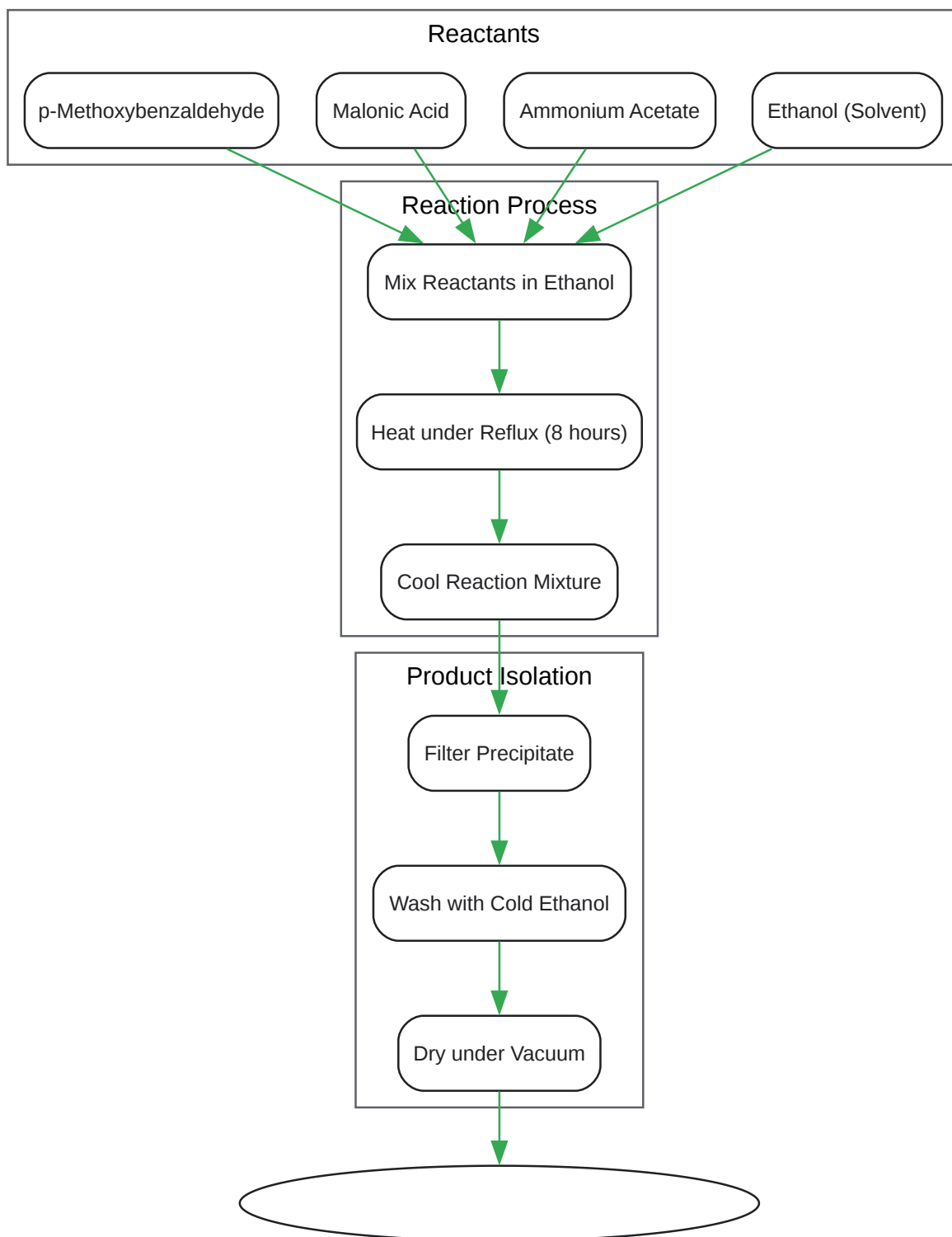
- A suspension of p-methoxybenzaldehyde (60.0 mmol), malonic acid (equivalent to aldehyde), and ammonium acetate (1.3 equivalents) in ethanol is prepared in a round-bottom flask.
- The reaction mixture is heated under reflux for 8 hours.
- During the reaction, a white precipitate may form.
- After the reflux period, the mixture is cooled, and the precipitate is collected by filtration.

- The collected solid is washed with cold ethanol.
- The product is dried under reduced pressure to yield the crude **3-Amino-3-(4-methoxyphenyl)propanoic acid** as a colorless solid.

Note: The crude product can be used directly for subsequent reactions, such as N-protection, or purified further by recrystallization.

Synthesis Workflow Diagram

Synthesis of 3-Amino-3-(4-methoxyphenyl)propanoic Acid

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References

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